

Ceranib1 solubility and stock solution preparation

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Compound of Interest

Compound Name: Ceranib1

Cat. No.: B1365448

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Application Notes and Protocols: Ceranib-1

Audience: Researchers, scientists, and drug development professionals.

Introduction

Ceranib-1 is a potent and specific inhibitor of neutral ceramidase, an enzyme that plays a crucial role in the sphingolipid metabolic pathway.[1][2] By blocking the hydrolysis of ceramide into sphingosine and a free fatty acid, Ceranib-1 leads to the intracellular accumulation of ceramide.[3] The balance between pro-apoptotic ceramide and pro-survival sphingosine-1-phosphate (S1P) is critical for determining cell fate.[3] Consequently, Ceranib-1 can induce cell cycle arrest and apoptosis, making it a valuable tool for cancer research and a potential therapeutic agent. These application notes provide detailed information on the solubility of Ceranib-1 and protocols for the preparation of stock solutions.

Data Presentation: Ceranib-1 Solubility

The solubility of Ceranib-1 in common laboratory solvents is summarized in the table below. It is highly soluble in dimethyl sulfoxide (DMSO). For aqueous-based assays, a stock solution in an organic solvent should be prepared first and then diluted into the aqueous buffer.

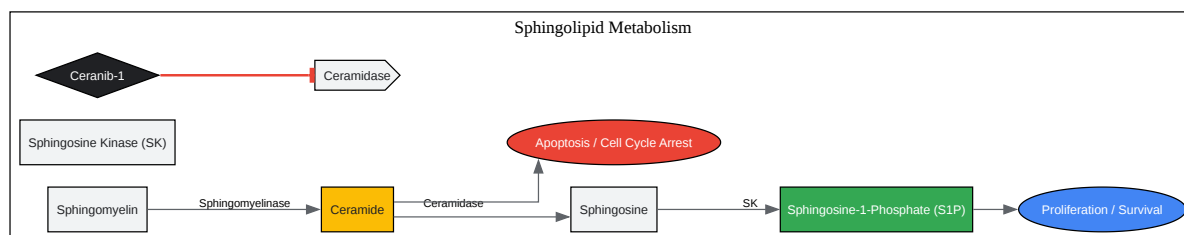
Solvent	Solubility	Molar Equivalent	Notes
DMSO	100 mg/mL	252.88 mM	May require ultrasonication to fully dissolve. Use of newly opened, anhydrous DMSO is recommended as it is hygroscopic.
Ethanol	Not specified	Not specified	A related compound, Ceranib-2, was recrystallized from aqueous ethanol, suggesting some solubility. However, ethanol alone may lead to dissolution of lipid membranes at certain concentrations.
Water	Sparingly soluble	Not specified	Direct dissolution in aqueous buffers is not recommended.
In Vivo Formulations	2.5 mg/mL	6.32 mM	Soluble in co-solvent systems such as 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, or 10% DMSO and 90% Corn Oil.

Molecular Weight of Ceranib-1: 395.45 g/mol

Signaling Pathway of Ceranib-1

Ceranib-1 targets the sphingolipid metabolic pathway, a critical signaling cascade involved in cell proliferation, differentiation, and apoptosis. Ceramidases are central enzymes in this pathway, catalyzing the breakdown of ceramide into sphingosine. Sphingosine can then be phosphorylated by sphingosine kinases (SK) to form sphingosine-1-phosphate (S1P). Ceramide and S1P generally have opposing effects on cell fate; ceramide accumulation is associated with apoptosis, while S1P promotes cell survival and proliferation. This balance is often referred to as the "ceramide/S1P rheostat."

Ceranib-1 inhibits ceramidase activity, leading to an increase in intracellular ceramide levels and a decrease in the levels of sphingosine and S1P. This shift in the rheostat towards ceramide accumulation can trigger programmed cell death, making ceramidase inhibitors like Ceranib-1 a focus of anti-cancer drug development.



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Ceranib-1 inhibits ceramidase, leading to ceramide accumulation and apoptosis.

Experimental Protocols

This protocol describes the preparation of a high-concentration stock solution of Ceranib-1 for in vitro use.

Materials:

- Ceranib-1 powder (MW: 395.45 g/mol)

- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettors and sterile tips
- Vortex mixer
- Ultrasonic water bath

Procedure:

- **Weighing Ceranib-1:** Accurately weigh out 1 mg of Ceranib-1 powder using an analytical balance and place it into a sterile microcentrifuge tube.
- **Solvent Addition:** To prepare a 10 mM stock solution, add 252.88 μ L of anhydrous DMSO to the tube containing the 1 mg of Ceranib-1. Note: Due to the hygroscopic nature of DMSO, it is crucial to use a fresh, unopened bottle or a properly stored anhydrous grade to ensure maximum solubility.
- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication:** If the compound does not fully dissolve, place the tube in an ultrasonic water bath for 5-10 minutes. Visually inspect the solution to ensure it is clear and free of any particulate matter.
- **Aliquoting and Storage:** Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents degradation from repeated freeze-thaw cycles.
- **Storage Conditions:** Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Calculation for Stock Solution Preparation:

Desired Concentration	Mass of Ceranib-1	Volume of DMSO
1 mM	1 mg	2.5288 mL
5 mM	1 mg	0.5058 mL
10 mM	1 mg	0.2529 mL

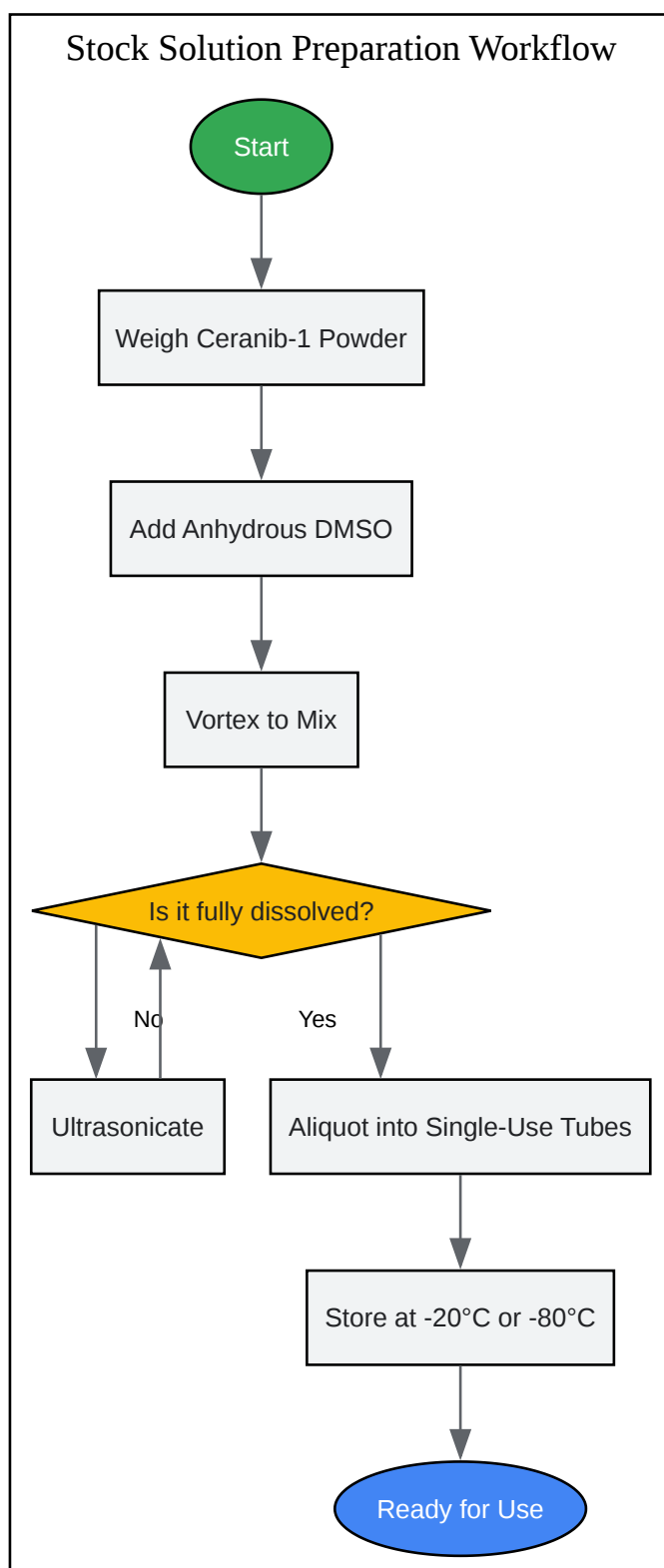
This protocol outlines the dilution of the DMSO stock solution into a cell culture medium for experimental use.

Materials:

- 10 mM Ceranib-1 stock solution in DMSO
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile tubes and pipettes

Procedure:

- Thawing: Thaw a single aliquot of the 10 mM Ceranib-1 stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in the cell culture medium to achieve the desired final concentrations for your experiment (e.g., typical working concentrations range from 10 nM to 10 μ M).
- Mixing: Gently mix the working solutions by pipetting or inverting the tube. Avoid vigorous vortexing, which can cause protein denaturation in media containing serum.
- Application to Cells: Add the prepared working solutions to your cell cultures. Ensure that the final concentration of DMSO in the culture medium is non-toxic to the cells (typically $\leq 0.5\%$). Remember to include a vehicle control (medium with the same final concentration of DMSO) in your experimental design.



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Workflow for preparing a Ceranib-1 stock solution.

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